

An In-depth Technical Guide to DBCO-PEG4-Biotin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DBCO-PEG4-Biotin

Cat. No.: B606963

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties and applications of **DBCO-PEG4-Biotin**, a key reagent in bioconjugation and molecular labeling.

Core Properties of DBCO-PEG4-Biotin

DBCO-PEG4-Biotin is a versatile biotinylation reagent that contains a dibenzocyclooctyne (DBCO) group, a polyethylene glycol (PEG4) spacer, and a biotin moiety. This structure allows for the attachment of biotin to azide-labeled biomolecules through a copper-free click chemistry reaction known as strain-promoted alkyne-azide cycloaddition (SPAAC).^{[1][2][3]} The PEG4 linker enhances the solubility of the molecule in aqueous solutions and reduces steric hindrance, thereby improving the efficiency of biotin detection.^[1]

Quantitative Data Summary

The following table summarizes the key molecular and physical properties of **DBCO-PEG4-Biotin**.

Property	Value	References
Molecular Formula	C ₃₉ H ₅₁ N ₅ O ₈ S	
Molecular Weight	749.9 g/mol	
CAS Number	1255942-07-4	
Purity	>95% (typically analyzed by HPLC)	
Solubility	Soluble in DMSO, DMF, DCM, and water	
Storage	Recommended storage at -20°C	

Mechanism of Action: Copper-Free Click Chemistry

DBCO-PEG4-Biotin is primarily utilized in copper-free click chemistry reactions. The DBCO group, a cyclooctyne, reacts specifically and efficiently with azide groups to form a stable triazole linkage. This reaction is termed "strain-promoted" because the inherent ring strain of the DBCO molecule drives the reaction forward without the need for a copper catalyst, which can be toxic to living cells. This biocompatibility makes **DBCO-PEG4-Biotin** an ideal reagent for labeling biomolecules in living systems, such as on the surface of cells.

Experimental Protocol: Labeling of Azide-Modified Proteins

This section outlines a general protocol for the biotinylation of a protein that has been metabolically or chemically modified to contain an azide group.

Materials:

- Azide-modified protein in a suitable buffer (e.g., phosphate-buffered saline, PBS)
- **DBCO-PEG4-Biotin**
- Anhydrous dimethyl sulfoxide (DMSO)

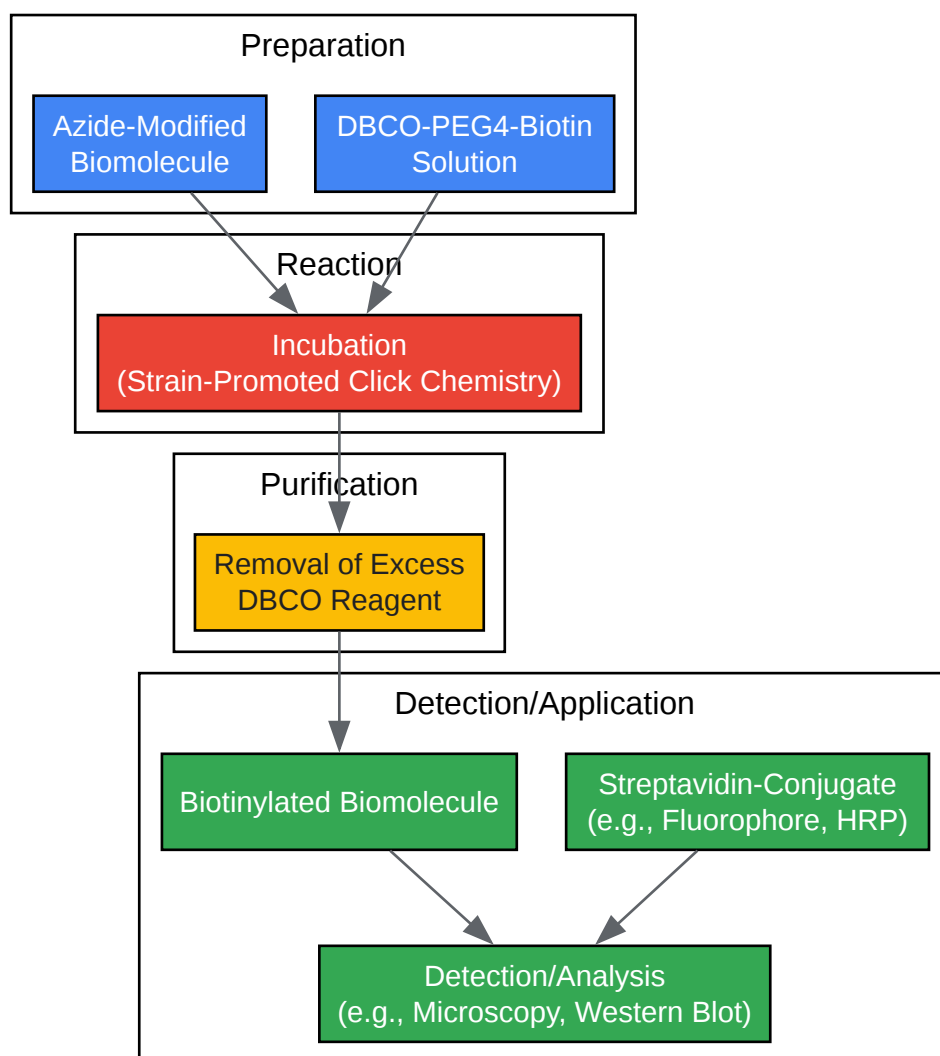
- Purification column (e.g., size-exclusion chromatography) to remove excess reagent

Procedure:

- Preparation of **DBCO-PEG4-Biotin** Stock Solution: Dissolve **DBCO-PEG4-Biotin** in DMSO to prepare a stock solution of a desired concentration (e.g., 10 mM).
- Reaction Setup: Add the **DBCO-PEG4-Biotin** stock solution to the azide-modified protein solution. The molar ratio of **DBCO-PEG4-Biotin** to the protein should be optimized for each specific application but is typically in the range of 10- to 20-fold molar excess.
- Incubation: Incubate the reaction mixture at room temperature for 1-4 hours or at 4°C overnight. The optimal time and temperature may vary depending on the specific protein and desired degree of labeling.
- Purification: Remove the unreacted **DBCO-PEG4-Biotin** from the biotinylated protein using a suitable purification method, such as a desalting column or dialysis.
- Confirmation of Labeling: The successful biotinylation of the protein can be confirmed by various methods, including Western blotting with a streptavidin-HRP conjugate or by mass spectrometry.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for labeling an azide-modified biomolecule with **DBCO-PEG4-Biotin** and subsequent detection.



[Click to download full resolution via product page](#)

Biotinylation Workflow using **DBCO-PEG4-Biotin**

Applications in Research and Drug Development

The unique properties of **DBCO-PEG4-Biotin** make it a valuable tool in a variety of research and development applications:

- **Cell Surface Labeling:** Biotinylation of cell surface glycans or proteins for studying cellular interactions, trafficking, and localization.
- **Protein Labeling and Detection:** Attaching biotin to specific proteins for subsequent purification, immobilization, or detection using streptavidin-based assays.

- Drug Delivery and Targeting: Conjugating biotin to drug delivery systems to facilitate targeted delivery to cells expressing biotin receptors.
- Immunoassays: Development of sensitive and specific immunoassays by biotinylating antibodies or antigens.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DBCO PEG4 Biotin | Biochemicals and Molecular Biology | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Copper-free click chemistry for attachment of biomolecules in magnetic tweezers - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to DBCO-PEG4-Biotin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606963#dbco-peg4-biotin-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com